

Optimizing the delivery technique of Vitapex to prevent voids and underfilling

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Compound of Interest		
Compound Name:	Vitapex	
Cat. No.:	B1194480	Get Quote

Technical Support Center: Optimizing Vitapex® Delivery

This technical support center provides researchers, scientists, and drug development professionals with guidance on the optimal delivery technique for **Vitapex**® to minimize the occurrence of voids and underfilling in preclinical and clinical research settings.

Frequently Asked Questions (FAQs)

Q1: What is Vitapex® and what are its primary components?

Vitapex® is a pre-mixed paste used as a temporary or permanent root canal filling material.[1] Its primary components are:

- Calcium Hydroxide (30.0%): Stimulates healing and has a high pH that neutralizes bacterial endotoxins.[1]
- Iodoform (40.4%): Acts as a bacteriostatic agent and provides radiopacity for visualization on radiographs.[1]
- Silicone Oil (22.4%): Functions as a lubricant, ensuring the paste coats the canal walls.[1]
- Inert materials (6.9%)[1]



Q2: What are the intended applications of Vitapex® in a research setting?

Vitapex® is indicated for a variety of endodontic procedures, including:

- Intracanal medicament[1]
- Apexification (induction of a calcified barrier at the root tip)[1]
- Treatment of infected root canals[1]
- Temporary root filling[1]
- Vital pulpotomies in deciduous teeth[1]

Q3: Does Vitapex® set to a hard mass?

No, **Vitapex**® does not harden. This property allows the solubilized calcium hydroxide to remain active within the root canal system.[1]

Q4: What is the recommended storage for Vitapex®?

Store **Vitapex**® in a dark environment, keeping the syringe tightly closed. Avoid temperatures above 37°C and direct sunlight.[2][3]

Troubleshooting Guide: Voids and Underfilling

Issue 1: Voids are observed in the Vitapex® filling on radiographic imaging.

- Possible Cause 1: Incorrect delivery technique.
 - Solution: Ensure the delivery tip is inserted into the apical portion of the canal before slowly injecting the paste while simultaneously withdrawing the syringe. This technique allows the paste to fill from the apex upwards, minimizing air entrapment. A "reverse back" of the paste into the pulp chamber is a good indicator of a complete fill.[2][4]
- Possible Cause 2: Air bubbles in the paste.



- Solution: Before entering the canal, express a small amount of paste from the tip to eliminate any air bubbles that may be trapped at the end of the syringe.
- Possible Cause 3: Rapid injection of the material.
 - Solution: Depress the plunger slowly and steadily to allow the paste to flow and adapt to the canal walls, preventing the formation of voids.[4]
- Possible Cause 4: Resorption of the material over time.
 - Solution: While Vitapex® is designed to be resorbable, premature or excessive resorption
 can lead to voids, sometimes referred to as a "hollow tube," which may increase the risk of
 reinfection.[5][6] In such cases, re-evaluation and potential re-application may be
 necessary depending on the experimental goals.

Issue 2: The root canal is underfilled with Vitapex®.

- Possible Cause 1: Delivery tip did not reach the apical third of the canal.
 - Solution: Use an appropriate length and gauge of delivery tip that can safely navigate to the apical portion of the prepared canal. The tips can be bent for easier access.[2] The outside diameter of the syringe tip is approximately equivalent to a #40 file.[2]
- Possible Cause 2: Insufficient pressure applied to the syringe plunger.
 - Solution: Apply firm, consistent pressure to the plunger to ensure the paste is extruded and fills the entire canal space.
- Possible Cause 3: The paste is too thick.
 - Solution: Some users have reported the consistency of Vitapex® to be thick.[7] While the
 viscosity is a characteristic of the material, ensuring it is at room temperature may aid in its
 flow.
- Possible Cause 4: Premature withdrawal of the delivery tip.
 - Solution: Withdraw the tip slowly and deliberately as the canal is being filled. Ensure a continuous flow of material until the canal is visibly obturated.[2]



Data Presentation

Table 1: Physicochemical Properties of **Vitapex**® Compared to an Experimental Iodoform-Based Paste

Property	Vitapex®	Experimental Paste	p-value
Flow Capacity (mm)	19.6	25.0	< 0.01
Radiopacity (mm Al)	4.47	6.06	< 0.01
pH (after 28 days)	7.79	8.19	0.012
Solubility (after 28 days) (%)	2.68	2.89	> 0.05

Adapted from a study on the physicochemical properties and filling capacity of iodoform-based pastes.[8]

Table 2: Filling Failure (Voids) Percentage by Insertion Method

Insertion Method	Vitapex® Failure (%)	Experimental Paste Failure (%)
Syringe	Lower Failure Rate	Lower Failure Rate
Lentulo Spiral	Higher Failure Rate	Higher Failure Rate
Overall Failure	31.5%	12.5%

This table summarizes findings that the syringe insertion method resulted in significantly fewer filling failures (voids) compared to the Lentulo spiral method for both **Vitapex**® and an experimental paste.[8]

Experimental Protocols

Protocol for Optimal Delivery of Vitapex® to Prevent Voids and Underfilling

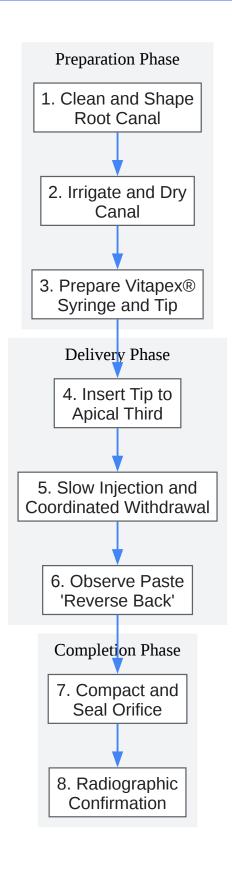
1. Preparation of the Root Canal:



- Thoroughly clean and shape the root canal using standard endodontic techniques.
- Irrigate the canal copiously with a suitable irrigant (e.g., sodium hypochlorite, followed by saline).
- Dry the canal thoroughly with paper points.
- 2. Preparation of the Vitapex® Syringe:
- Attach a new, sterile disposable tip to the Vitapex® syringe.
- The tip may be bent to facilitate access to the canal.[2]
- Express a small amount of paste onto a mixing pad to ensure a smooth, homogenous flow and to expel any air bubbles from the tip.
- 3. Insertion and Injection:
- Gently insert the delivery tip into the prepared root canal, advancing it to the apical third (approximately the apical fifth of the root canal length).[2]
- Begin to slowly and steadily depress the syringe plunger to express the Vitapex® paste.
- Simultaneously, and at a coordinated pace with the injection, slowly withdraw the syringe tip from the canal. The paste should be seen filling the canal from the apex towards the coronal opening.
- Continue injecting until the paste reverses back into the pulp chamber, indicating a complete fill.[2][4]
- 4. Compaction and Sealing:
- After withdrawing the tip, gently compact the paste at the canal orifice with a sterile cotton pellet.
- Remove any excess material from the pulp chamber.
- Place a temporary or permanent restoration to seal the access opening.
- 5. Radiographic Confirmation:
- Take a postoperative radiograph to confirm the quality of the fill, ensuring there are no voids and that the material has reached the desired apical extent.

Visualizations

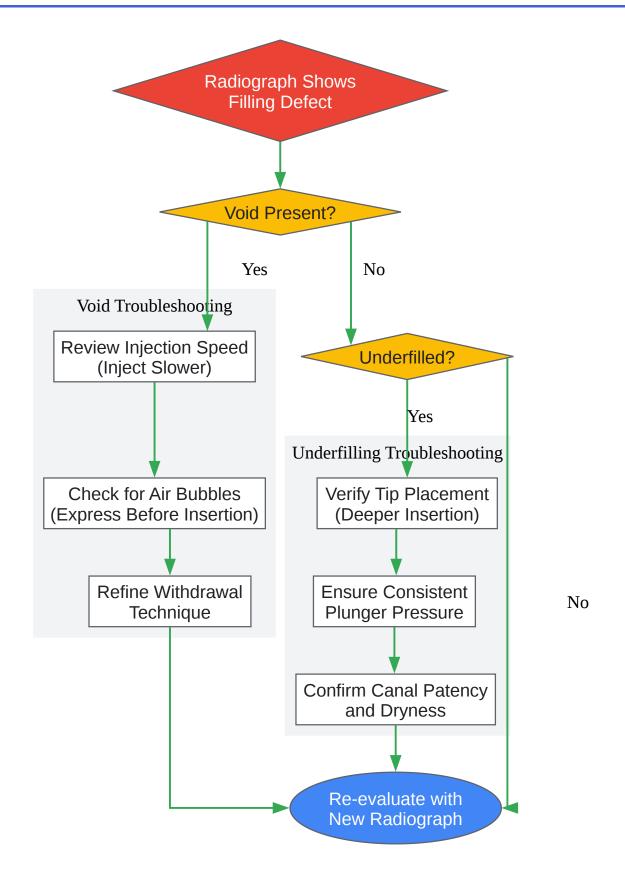




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Caption: Experimental workflow for optimal Vitapex® delivery.





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Caption: Logical workflow for troubleshooting **Vitapex**® delivery issues.



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